

An In-depth Technical Guide to Diethylphosphoramidous Dichloride

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Compound of Interest

Compound Name: *Diethylphosphoramidous dichloride*

Cat. No.: *B086145*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethylphosphoramidous dichloride, with the chemical formula $(C_2H_5)_2NPCl_2$, is a versatile reagent in synthetic organic chemistry.[1] This technical guide provides a comprehensive overview of its chemical properties, synthesis, and applications, with a focus on its role in the formation of phosphorus-containing compounds crucial for various research and development endeavors, including drug discovery.

Chemical and Physical Properties

Diethylphosphoramidous dichloride is a clear, colorless to light yellow liquid.[1][2] It is characterized by a high reactivity, particularly its violent reaction with water and sensitivity to moisture, necessitating careful handling and storage under inert conditions.[2] Below is a summary of its key physical and chemical properties.

Property	Value	Reference
CAS Number	1069-08-5	
Molecular Formula	C ₄ H ₁₀ Cl ₂ NP	
Molecular Weight	174.01 g/mol	
Boiling Point	179 °C (lit.)	[2]
Density	1.196 g/mL at 25 °C (lit.)	[2]
Refractive Index (n ₂₀ /D)	1.497 (lit.)	[2]
Flash Point	83 °C (181.4 °F) - closed cup	
Appearance	Clear colorless to light yellow liquid	[1][2]
Solubility	Reacts violently with water	[2]
Storage Temperature	2-8°C	

Synthesis

A general method for the preparation of N,N-dialkylphosphoramidous dichlorides involves the reaction of phosphorus trichloride with a corresponding secondary amine. While a specific detailed protocol for **diethylphosphoramidous dichloride** is not readily available in the searched literature, a representative procedure can be adapted from the synthesis of analogous compounds, such as N,N-dimethylphosphoramido dichloride.[3][4]

Representative Experimental Protocol: Synthesis of N,N-Dialkylphosphoramidous Dichloride

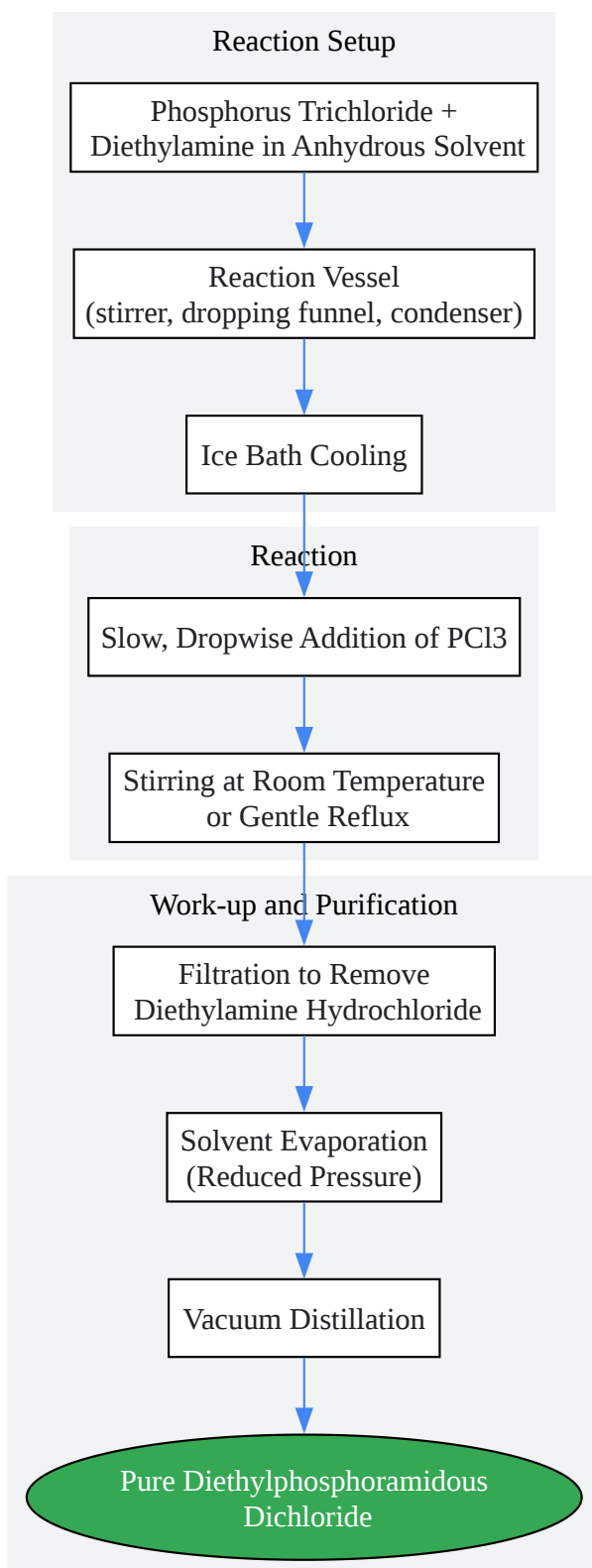
Materials:

- Phosphorus trichloride (POCl₃)
- Diethylamine or Diethylamine hydrochloride
- Anhydrous benzene (or other inert solvent)

Procedure:

- A solution of diethylamine (or its hydrochloride salt) in an anhydrous inert solvent like benzene is prepared in a reaction vessel equipped with a stirrer, dropping funnel, and a reflux condenser protected by a drying tube.
- The reaction vessel is cooled in an ice bath.
- Phosphorus trichloride is added dropwise to the stirred solution of the amine.
- After the addition is complete, the reaction mixture is stirred for a specified period at room temperature or gentle reflux to ensure the completion of the reaction.
- The resulting mixture, containing the product and diethylamine hydrochloride precipitate, is then filtered under an inert atmosphere to remove the salt.
- The solvent is removed from the filtrate by distillation under reduced pressure.
- The crude product is then purified by vacuum distillation to yield the pure **N,N-diethylphosphoramidous dichloride**.

Logical Workflow for Synthesis:



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Caption: General workflow for the synthesis of N,N-**diethylphosphoramidous dichloride**.

Spectroscopic Data

The structural confirmation of **diethylphosphoramidous dichloride** is achieved through various spectroscopic techniques. While detailed spectral data with peak-by-peak assignments are not fully available in the public domain, the types of spectra available and expected chemical shift ranges are known.

Spectroscopic Technique	Availability/Expected Data
^1H NMR	Data available, expected to show signals for the ethyl groups.
^{13}C NMR	Data available.
^{31}P NMR	Data available; the chemical shift is a key identifier for phosphorus(III) compounds.
FT-IR	Data available, will show characteristic vibrations for P-Cl and C-N bonds.
Raman	Data available.

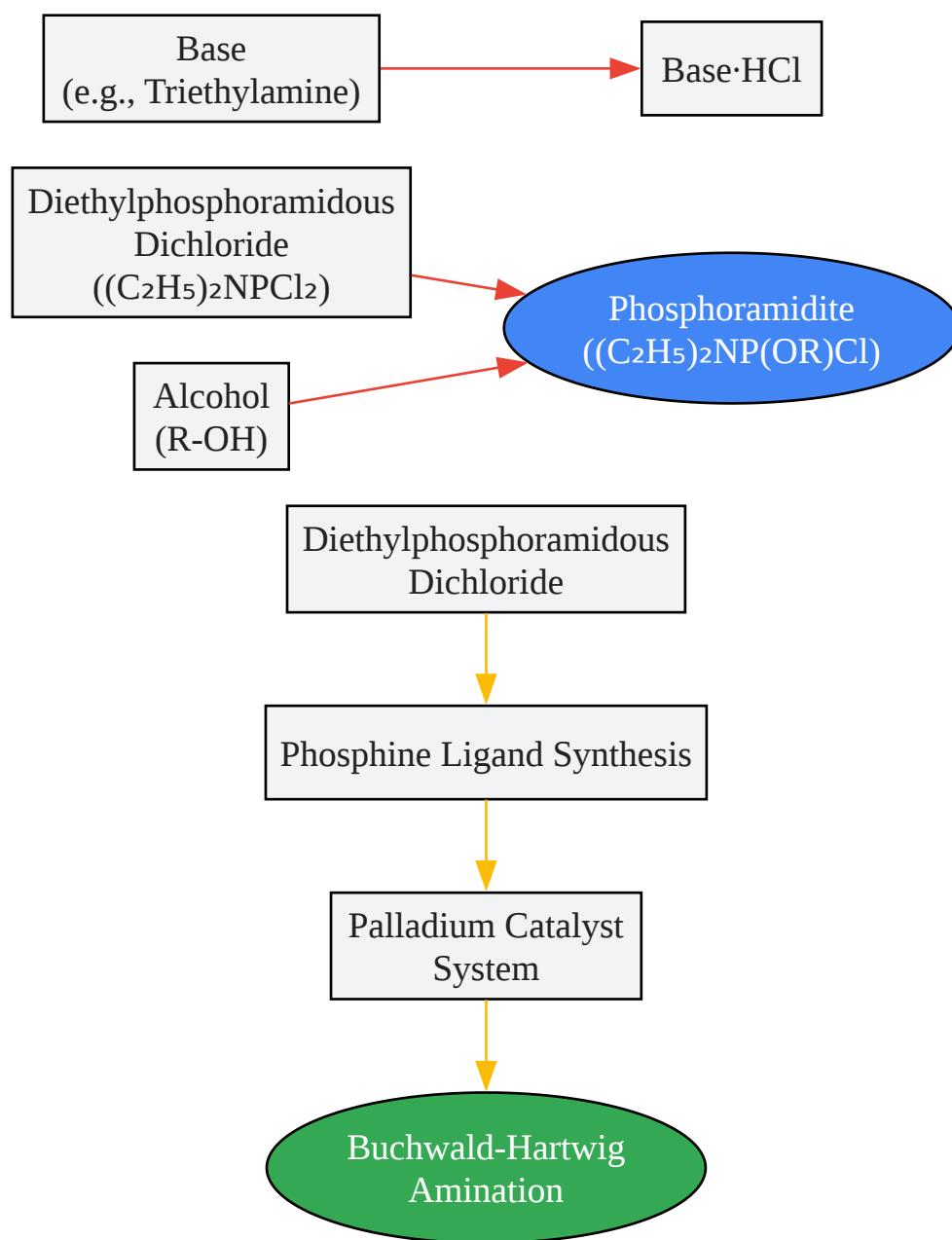
Reactivity and Applications

Diethylphosphoramidous dichloride is a key intermediate in organophosphorus chemistry, primarily utilized for the phosphitylation of nucleophiles, such as alcohols.^{[1][2]} This reaction is a fundamental step in the synthesis of phosphites, which are precursors to a wide array of organophosphorus compounds, including phosphoramidites, phosphonates, and phosphates, many of which have applications in drug development and as ligands in catalysis.

Phosphitylation of Alcohols

The reaction of **diethylphosphoramidous dichloride** with an alcohol in the presence of a base yields a phosphoramidite. This process is central to the synthesis of modified nucleosides for oligonucleotide synthesis and other phosphorus-containing biomolecules.

General Reaction Scheme:



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